

In-Depth Technical Guide: 1,1-Dimethyl-4-nitrocyclohexane

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Compound of Interest

Compound Name: 1,1-Dimethyl-4-nitrocyclohexane

CAS No.: 2172032-17-4

Cat. No.: B1532719

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CAS Number: 2172032-17-4

This technical guide provides a comprehensive overview of **1,1-Dimethyl-4-nitrocyclohexane**, catering to researchers, scientists, and professionals in drug development. The document outlines the compound's properties, synthesis, and potential applications, with a focus on experimental details and data presentation.

Chemical and Physical Properties

Quantitative data for **1,1-Dimethyl-4-nitrocyclohexane** is limited in publicly available literature. The following table summarizes the known information. Further experimental determination of these properties is required for a complete profile.

Property	Value	Source
CAS Number	2172032-17-4	[1]
Molecular Formula	C ₈ H ₁₅ NO ₂	N/A
Molecular Weight	157.21 g/mol	[1]
Boiling Point	Not available	N/A
Melting Point	Not available	N/A
Density	Not available	N/A
Solubility	Not available	N/A

Synthesis and Reactivity

The primary route for the synthesis of **1,1-Dimethyl-4-nitrocyclohexane** is through the nitration of 1,1-dimethylcyclohexane.[1] Various nitrating agents and conditions can be employed, influencing the yield and selectivity of the reaction.

Experimental Protocol: Nitration of 1,1-Dimethylcyclohexane (Hypothetical)

While a specific detailed protocol for this exact compound is not readily available, a general procedure for the nitration of a non-activated cyclohexane can be adapted.

Materials:

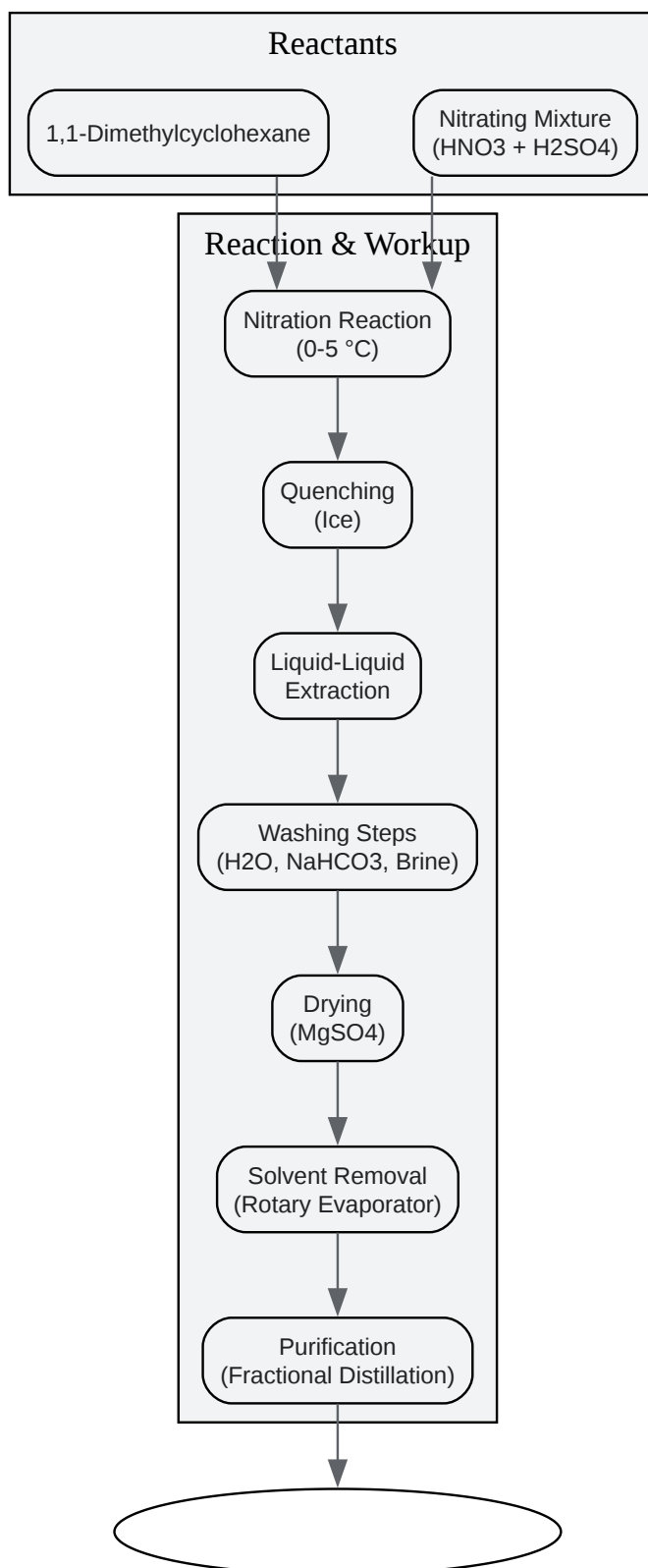
- 1,1-dimethylcyclohexane
- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ice bath
- Separatory funnel

- Sodium bicarbonate solution (saturated)
- Magnesium sulfate (anhydrous)
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool a mixture of concentrated sulfuric acid to 0-5 °C in an ice bath.
- Slowly add 1,1-dimethylcyclohexane to the cooled sulfuric acid with continuous stirring.
- Prepare a nitrating mixture by slowly adding concentrated nitric acid to an equal volume of concentrated sulfuric acid, keeping the temperature below 10 °C.
- Add the nitrating mixture dropwise to the solution of 1,1-dimethylcyclohexane in sulfuric acid, maintaining the reaction temperature between 0-5 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time (e.g., 2-4 hours) to ensure complete reaction.
- Carefully pour the reaction mixture over crushed ice to quench the reaction.
- Transfer the mixture to a separatory funnel and extract the organic layer.
- Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield **1,1-Dimethyl-4-nitrocyclohexane**.

Logical Workflow for Synthesis:



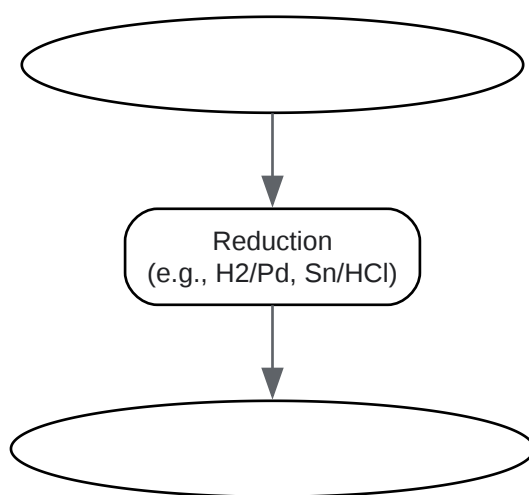
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Caption: Synthesis workflow for **1,1-Dimethyl-4-nitrocyclohexane**.

Reactivity

The nitro group in **1,1-Dimethyl-4-nitrocyclohexane** is a versatile functional group. A key reaction is its reduction to the corresponding amine, 4-amino-1,1-dimethylcyclohexane. This transformation opens up avenues for further derivatization and the synthesis of various nitrogen-containing compounds.^[1]

Reaction Pathway: Reduction of Nitro Group:



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Caption: Reduction of **1,1-Dimethyl-4-nitrocyclohexane**.

Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **1,1-Dimethyl-4-nitrocyclohexane** is not readily available in the public domain. Researchers synthesizing this compound would need to perform these analyses for structural confirmation.

Biological Activity

There is no specific information available on the biological activity, pharmacology, or toxicology of **1,1-Dimethyl-4-nitrocyclohexane**. However, the biological activities of nitro-containing compounds and cyclohexane derivatives have been studied more broadly.

Nitroaromatic and nitroheterocyclic compounds are known to exhibit a wide range of biological activities, including antimicrobial and anticancer effects.[2] The nitro group can be reduced in hypoxic environments, a characteristic exploited in the design of hypoxia-activated prodrugs for cancer therapy.

Cyclohexane derivatives have also been investigated for various biological activities, including antimicrobial and anticancer properties.

Given the presence of both the nitro group and the cyclohexane moiety, **1,1-Dimethyl-4-nitrocyclohexane** could be a candidate for investigation in these areas, although no specific studies have been published to date.

Safety and Handling

Detailed safety information for **1,1-Dimethyl-4-nitrocyclohexane** is not available. However, based on the properties of related nitroalkanes and cyclohexanes, the following precautions should be taken:

- Flammability: Handle with care, avoiding sources of ignition.
- Toxicity: Assumed to be toxic if inhaled, ingested, or in contact with skin.
- Personal Protective Equipment (PPE): Wear appropriate gloves, safety glasses, and a lab coat.
- Ventilation: Work in a well-ventilated fume hood.

For detailed safety protocols, it is advisable to consult the Safety Data Sheets (SDS) for structurally similar compounds like nitrocyclohexane and 1,1-dimethylcyclohexane.[3]

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References

- [1. 1,1-Dimethyl-4-nitrocyclohexane | 2172032-17-4 | Benchchem \[benchchem.com\]](#)
- [2. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. sigmaaldrich.cn \[sigmaaldrich.cn\]](#)
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